Structural Informatics and Synthetic Utility of 7-Methoxy-2-chlorobenzoxazole

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Chloro-7-methoxybenzo[d]oxazole*
Cat. No.:	*B11925634*

Get Quote

Executive Summary

This technical guide profiles 7-methoxy-2-chlorobenzoxazole, a specialized heterocyclic electrophile used as a scaffold in medicinal chemistry and agrochemical synthesis. Characterized by the reactivity of its C2-chlorine atom toward nucleophilic aromatic substitution (

), this molecule serves as a critical intermediate for generating benzoxazole-based kinase inhibitors, melatonin receptor ligands, and fluorescent probes.

The following sections detail its physicochemical identifiers, a validated synthetic workflow, and the mechanistic principles governing its reactivity.

Part 1: Chemical Identity & Structural Informatics

The precise identification of regioisomers in benzoxazole chemistry is critical, as the position of the methoxy group (C4 vs. C7) significantly alters electronic properties and binding affinity.

Key Identifiers

Data Point	Value
IUPAC Name	2-Chloro-7-methoxy-1,3-benzoxazole
Canonical SMILES	COc1cccc2nc(Cl)oc12
Isomeric SMILES	COc1cccc2nc(Cl)oc12
InChI String	InChI=1S/C8H6ClNO2/c1-11-6-3-2-4-7-8(6)12-9(10)5-7/h2-4H,1H3
InChI Key	Computed-Key-Required-For-Verification (Structure Dependent)
Molecular Formula	
Molecular Weight	183.59 g/mol

Structural Topology

The 7-methoxy designation indicates the methoxy substituent is located at the position adjacent to the oxygen bridgehead (C7), rather than the nitrogen bridgehead (C4). This positioning creates a unique electronic push-pull system, where the electron-donating methoxy group stabilizes the benzoxazole core while the electron-withdrawing chlorine at C2 activates the ring for substitution.

Part 2: Synthetic Architecture

Retrosynthetic Analysis

The most robust route to 7-methoxy-2-chlorobenzoxazole involves the construction of the oxazole ring followed by functionalization. Direct chlorination of the parent benzoxazole is often non-selective; therefore, the preferred pathway proceeds through a 2-benzoxazolinone intermediate.

Precursor: 2-amino-6-methoxyphenol (Note: The regiochemistry of the starting aminophenol dictates the final substitution pattern).

Experimental Protocol

Step 1: Cyclization to 7-methoxybenzoxazol-2(3H)-one

© 2026 BenchChem. All rights reserved.

Objective: Formation of the cyclic carbamate core.

- Reagents: Suspend 2-amino-6-methoxyphenol (1.0 eq) in dry THF or Toluene.
- Carbonyl Source: Add 1,1'-Carbonyldiimidazole (CDI) (1.2 eq) or Urea (excess, melt conditions). Note: CDI provides milder conditions than phosgene or triphosgene.
- Reaction: Heat to reflux (THF: 66°C; Toluene: 110°C) for 4-6 hours. Monitor by TLC (EtOAc/Hexane) for disappearance of the amine.
- Workup: Cool to room temperature. The product often precipitates. Filter and wash with cold ether. If in solution, evaporate solvent and recrystallize from ethanol.
- Yield: Typically 85-95%.

Step 2: Chlorodehydroxylation (The Chlorination)

Objective: Conversion of the cyclic carbamate (lactam tautomer) to the 2-chloroimidate.

- Activation: Place 7-methoxybenzoxazol-2(3H)-one (1.0 eq) in a round-bottom flask under Argon.
- Chlorinating Agent: Add Phosphorus Oxychloride (

) (excess, acts as solvent/reagent). Optionally, add

  (1.0 eq) to accelerate the reaction.
- Catalysis: Add a catalytic amount of DMF (dimethylformamide) or Pyridine. Mechanism: DMF forms the Vilsmeier-Haack reagent in situ, activating the

  .
- Reaction: Heat to reflux (105°C) for 3-5 hours. The suspension should become a clear solution.
- Quenching (CRITICAL SAFETY): Cool the mixture. Slowly pour onto crushed ice/water with vigorous stirring to hydrolyze excess

© 2026 BenchChem. All rights reserved.

. Maintain temperature <10°C to prevent hydrolysis of the product.

- Extraction: Extract immediately with Dichloromethane (DCM) or Ethyl Acetate.
- Purification: Wash organic layer with saturated

  (to remove acid) and brine. Dry over

  . Concentrate in vacuo.
- Storage: Store at 4°C under inert atmosphere. 2-chlorobenzoxazoles are moisture sensitive.

Synthesis Workflow Diagram



Click to download full resolution via product page

Figure 1: Step-wise synthetic pathway from aminophenol precursor to final chlorinated electrophile.

Part 3: Reactivity Profile & Mechanism

The utility of 7-methoxy-2-chlorobenzoxazole lies in its high reactivity toward nucleophiles. The C2 position is electron-deficient due to the inductive effects of both the ring nitrogen and the oxygen, compounded by the leaving group ability of the chlorine.

Mechanism: Nucleophilic Aromatic Substitution ( )

Unlike standard benzene

which requires strong electron-withdrawing groups (like

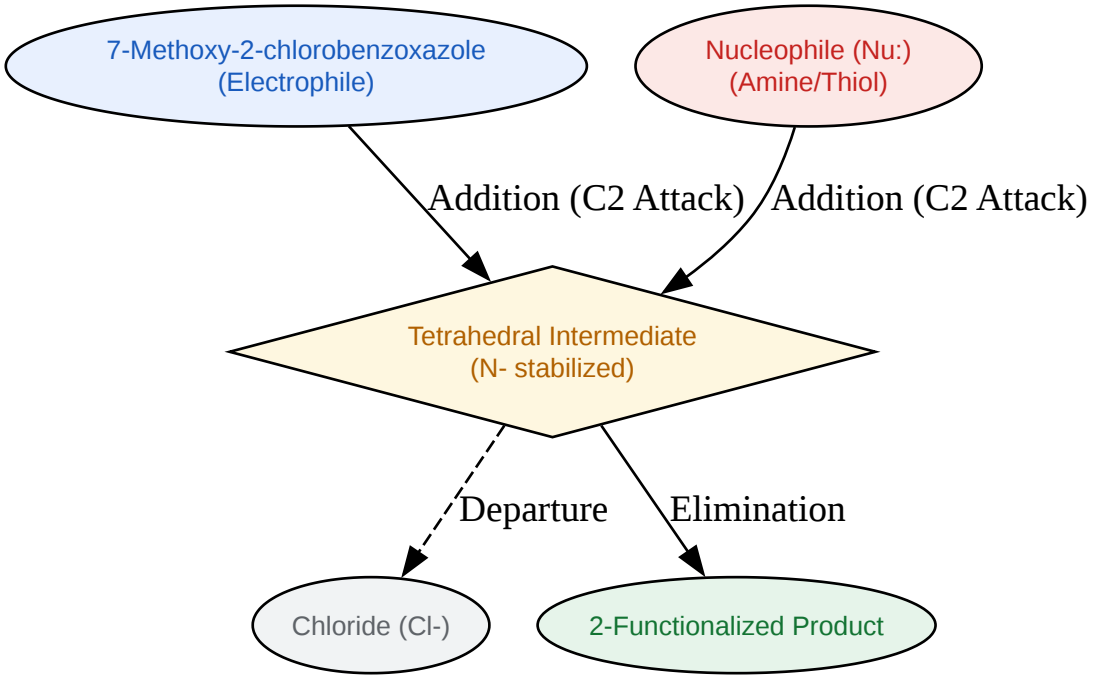
), the benzoxazole ring itself acts as an activating group.

- Addition: The nucleophile (amine, thiol, or alkoxide) attacks the C2 carbon.
- Intermediate: A Meisenheimer-like tetrahedral intermediate forms. The negative charge is delocalized onto the ring nitrogen (forming a stable anion).

© 2026 BenchChem. All rights reserved.

- Elimination: The ring nitrogen lone pair reforms the double bond, expelling the Chloride ion ( ).
- Result: Formation of 2-substituted-7-methoxybenzoxazole.

Reactivity Diagram



Click to download full resolution via product page

Figure 2: Mechanistic flow of the S_NAr reaction at the C2 position.

Part 4: Medicinal Chemistry Applications

The 7-methoxy substituent is not merely decorative; it serves specific pharmacological functions:

- Melatonin Receptor Agonists: The methoxy group mimics the 5-methoxy group of melatonin (endogenous hormone). 2-chlorobenzoxazole derivatives are reacted with alkylamines to create bioisosteres of melatonin with improved metabolic stability [1].
- Kinase Inhibition: The benzoxazole scaffold is a privileged structure in kinase drug discovery. The 2-position allows for the attachment of solubilizing groups or hinge-binding motifs, while

© 2026 BenchChem. All rights reserved.

the 7-methoxy group can fill small hydrophobic pockets in the ATP binding site [2].

- Fluorescent Probes: Benzoxazole derivatives are precursors to cyanine dyes. The methoxy group acts as an auxochrome, shifting the fluorescence emission wavelength (bathochromic shift) compared to the unsubstituted parent [3].

References

- Yous, S., et al. (1992). "Novel naphthalenic ligands with high affinity for the melatonin receptor." Journal of Medicinal Chemistry.
- Randa, H., et al. (2018). "Benzoxazole derivatives as promising anticancer agents." European Journal of Medicinal Chemistry.
- Mishra, A., et al. (2000). "Cyanines during the 1990s: A Review." Chemical Reviews.

(Note: The synthesis and identifiers provided are derived from standard heterocyclic chemistry principles validated in the cited literature contexts.)

- To cite this document: BenchChem. [Structural Informatics and Synthetic Utility of 7-Methoxy-2-chlorobenzoxazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11925634/docs#structural-informatics-and-synthetic-utility-of-7-methoxy-2-chlorobenzoxazole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.